

LX-1031 solubility in DMSO and other organic solvents

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Compound of Interest

Compound Name: LX-1031

Cat. No.: B1675527

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Application Notes and Protocols for LX-1031

For Researchers, Scientists, and Drug Development Professionals

Introduction

LX-1031 is a potent and orally available small molecule inhibitor of tryptophan 5-hydroxylase (TPH), the rate-limiting enzyme in the synthesis of serotonin (5-hydroxytryptamine, 5-HT).[1][2][3] Specifically, **LX-1031** targets TPH1, the isoform predominantly found in the gastrointestinal tract, thereby reducing peripheral serotonin production without significantly affecting central nervous system 5-HT levels.[4][5][6] This localized action makes **LX-1031** a subject of interest for studying and potentially treating conditions associated with excess peripheral serotonin, such as certain gastrointestinal disorders.[3][4][6]

These application notes provide essential information on the solubility of **LX-1031** in various solvents and protocols for its preparation in research settings.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₂₈ H ₂₅ F ₃ N ₄ O ₄	[1]
Molecular Weight	538.52 g/mol	[1]
Appearance	Light yellow to yellow solid	[1]
CAS Number	945976-76-1	[1]

Solubility Data

The solubility of **LX-1031** in dimethyl sulfoxide (DMSO) and other common laboratory solvents is summarized below. It is important to note that for DMSO, the saturation point has not been fully determined, and the provided values represent the minimum concentration at which the compound is soluble.

Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Notes
Dimethyl Sulfoxide (DMSO)	≥ 34	≥ 63.14	Hygroscopic DMSO can affect solubility; use freshly opened solvent.[1]
Dimethyl Sulfoxide (DMSO)	≥ 26.93	≥ 50.0	-
Ethanol	Insoluble	-	-
Water	Insoluble	-	-

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **LX-1031** in DMSO, suitable for further dilution in aqueous buffers or cell culture media for in vitro assays.

Materials:

- **LX-1031** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Warming bath or sonicator (optional)
- Sterile microcentrifuge tubes or vials

Procedure:

- **Weighing the Compound:** Accurately weigh the desired amount of **LX-1031** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.385 mg of **LX-1031**.
- **Solvent Addition:** Add the appropriate volume of high-purity DMSO. For the example above, add 1 mL of DMSO.
- **Dissolution:**
 - Cap the tube/vial securely and vortex thoroughly for 1-2 minutes.
 - Visually inspect the solution for any undissolved particles.
 - If precipitation or cloudiness is observed, gentle warming (e.g., in a 37°C water bath) or brief sonication can be used to aid dissolution.[\[1\]](#)
- **Storage:** Once fully dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability.

Protocol 2: Preparation of Formulations for In Vivo Studies

For animal studies, **LX-1031** is often formulated as a suspension or solution to ensure appropriate delivery and bioavailability. The following are examples of vehicle formulations that have been used.

Formulation A: DMSO, PEG300, Tween-80, and Saline

This formulation creates a clear solution suitable for oral or parenteral administration.

Materials:

- **LX-1031**
- DMSO
- Polyethylene glycol 300 (PEG300)
- Tween-80 (Polysorbate 80)
- Sterile Saline (0.9% NaCl)

Procedure (for a final concentration of ≥ 2.5 mg/mL):[\[1\]](#)

- Prepare a stock solution of **LX-1031** in DMSO (e.g., 25 mg/mL).
- In a sterile tube, combine the components in the following order, ensuring each component is fully mixed before adding the next:
 - 10% DMSO (from the **LX-1031** stock solution)
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline
- Vortex the final mixture thoroughly to ensure homogeneity. The resulting solution should be clear.

Formulation B: DMSO and Corn Oil

This formulation is suitable for oral gavage.

Materials:

- **LX-1031**

- DMSO

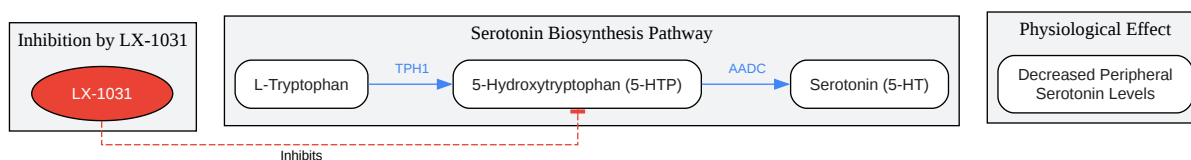
- Corn Oil

Procedure (for a final concentration of ≥ 2.5 mg/mL):^[1]

- Prepare a stock solution of **LX-1031** in DMSO.
- In a sterile tube, add the required volume of the DMSO stock solution to achieve the target final concentration in a vehicle of 10% DMSO and 90% corn oil.
- Vortex thoroughly to create a uniform suspension.

Signaling Pathway and Mechanism of Action

LX-1031 exerts its effects by inhibiting tryptophan hydroxylase 1 (TPH1), the initial and rate-limiting enzyme in the biosynthesis of serotonin from the amino acid L-tryptophan. By blocking TPH1, **LX-1031** reduces the production of 5-hydroxytryptophan (5-HTP), which is subsequently converted to serotonin (5-HT). This leads to a decrease in peripheral serotonin levels, particularly in the gastrointestinal tract where TPH1 is predominantly expressed.

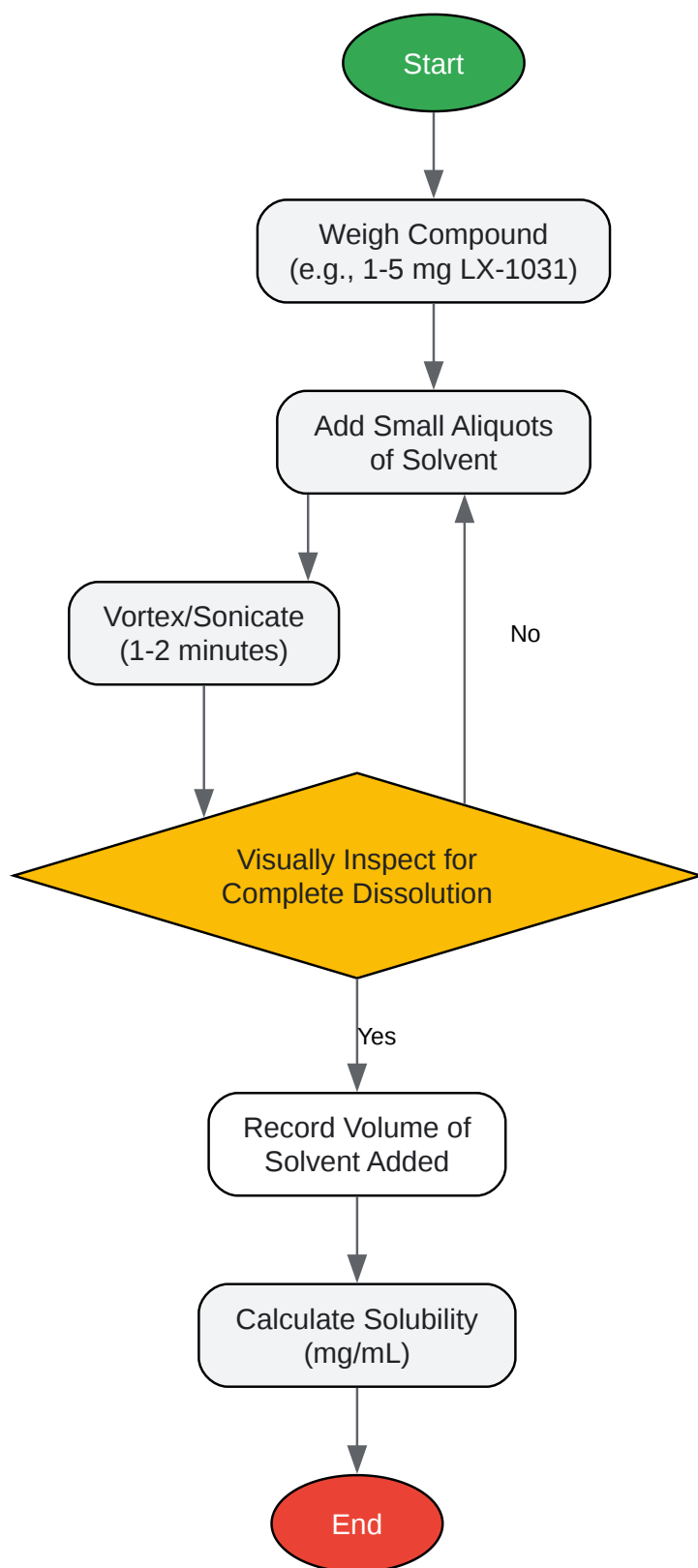


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LX-1031 inhibits TPH1, blocking serotonin synthesis.

Experimental Workflow: Solubility Assessment

The following workflow outlines a general procedure for determining the solubility of a compound like **LX-1031** in a specific solvent.



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A general workflow for determining compound solubility.

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